

Stability and Storage of 2-Carboxyphenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Carboxyphenylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Carboxyphenylboronic acid**. Understanding the chemical stability of this reagent is critical for its effective use in research, particularly in organic synthesis, medicinal chemistry, and drug development, where it serves as a key building block.^{[1][2][3]} This document summarizes key stability data, outlines potential degradation pathways, and provides detailed experimental protocols for stability assessment.

Stability Profile

2-Carboxyphenylboronic acid is generally a stable solid under standard ambient conditions.^[4] However, its stability can be influenced by several factors, including temperature, pH, light, and the presence of oxidizing agents.

General and Thermal Stability: As a solid, **2-Carboxyphenylboronic acid** is chemically stable at room temperature.^[4] However, elevated temperatures can accelerate degradation.^[5] The melting point has been reported to be between 138-141°C and 162°C, with some sources indicating decomposition at higher temperatures.^{[2][6]} It is advisable to store the solid at refrigerated temperatures for long-term stability.^{[2][5]}

Oxidative Stability: Boronic acids are susceptible to oxidation.^[7] The primary pathway for oxidative degradation, particularly in the presence of reactive oxygen species like hydrogen peroxide, is through oxidative deboronation to yield the corresponding phenol (salicylic acid)

and boric acid.[7] However, **2-Carboxyphenylboronic acid** exhibits enhanced stability against oxidation compared to simpler arylboronic acids like phenylboronic acid.[7][8] This increased stability is attributed to the presence of the ortho-carboxylic acid group, which can form an intramolecular mixed anhydride, imposing stereoelectronic constraints that protect the carbon-boron bond from oxidation.[7][8]

pH-Dependent Stability and Degradation Pathways: The stability of **2-Carboxyphenylboronic acid** is significantly influenced by pH, especially in solution.

- **Protodeboronation:** Under basic conditions, the primary degradation pathway for arylboronic acids is protodeboronation.[9] This reaction involves the cleavage of the carbon-boron bond, which is replaced by a hydrogen atom, resulting in the formation of benzoic acid and boric acid.[9] The rate of protodeboronation is dependent on the pH, temperature, and the specific base used.[9]
- **Acidic Conditions:** While more stable than in basic media, degradation can still occur under acidic conditions, likely through an oxidative pathway.[10]

Photostability: Specific photostability data for **2-Carboxyphenylboronic acid** is not extensively documented in the literature. However, as with many aromatic compounds, exposure to UV and visible light may lead to degradation. Standard photostability testing according to ICH Q1B guidelines is recommended to evaluate the impact of light.[11][12] This involves exposing the solid material and solutions to a controlled light source and monitoring for the appearance of degradants.[12][13]

Hygroscopicity: The hygroscopic nature of **2-Carboxyphenylboronic acid** has not been specifically detailed. However, due to the presence of polar carboxylic acid and boronic acid functional groups, it is prudent to protect the solid from moisture to prevent potential hydrolysis and the formation of boroxine anhydrides.[9] It is often supplied as a dihydrate.

Recommended Storage Conditions

To ensure the long-term integrity and purity of **2-Carboxyphenylboronic acid**, the following storage conditions are recommended based on information from suppliers and safety data sheets.

| Parameter | Recommendation | Rationale | Citations |
|-------------------|---|---|--|
| Temperature | Long-term: 2-8°C (Refrigerated) Short-term: Room temperature may be acceptable. | Minimizes thermal degradation and slows potential side reactions. | [2] [5] [6] |
| Atmosphere | Store in a tightly closed container. For long-term storage, an inert atmosphere (e.g., nitrogen, argon) is recommended. | Protects from moisture and atmospheric oxygen, reducing the risk of hydrolysis and oxidation. | [4] [5] [14] |
| Light Exposure | Store in the dark or in an opaque container. | Prevents potential photodegradation. | [12] [13] |
| Moisture | Store in a dry, well-ventilated place. | Prevents hydrolysis and the formation of boroxine. | [4] [9] [14] |
| Incompatibilities | Store away from strong oxidizing agents and incompatible materials. | Avoids chemical reactions that could degrade the compound. | [14] |

Experimental Protocols

The following are generalized protocols for assessing the stability of **2-Carboxyphenylboronic acid**, adapted from methodologies for similar arylboronic acids.[\[5\]](#)[\[9\]](#)

Protocol 1: Thermal and Solution Stability Assessment by HPLC

Objective: To determine the degradation rate of **2-Carboxyphenylboronic acid** in solid-state and in solution at various temperatures.

Materials:

- **2-Carboxyphenylboronic acid**
- HPLC-grade acetonitrile and water
- Phosphoric acid or other suitable buffer components
- Volumetric flasks, vials
- HPLC system with a UV detector and a C18 reversed-phase column
- Temperature-controlled ovens or water baths

Procedure:

- Sample Preparation:
 - Solid-State: Weigh a known amount of **2-Carboxyphenylboronic acid** into several vials. Place the vials in ovens set at different temperatures (e.g., 25°C, 40°C, 60°C).
 - Solution: Prepare a stock solution of **2-Carboxyphenylboronic acid** in a suitable solvent (e.g., acetonitrile/water mixture) at a known concentration (e.g., 1 mg/mL). Aliquot the solution into vials and store them at different temperatures (e.g., 4°C, 25°C, 40°C).
- Time Points: At specified time intervals (e.g., 0, 1, 3, 7, 14, and 30 days), remove a vial from each temperature condition for analysis. For solid-state samples, dissolve the contents in the initial mobile phase to a known concentration before analysis.
- HPLC Analysis:
 - Column: C18 reversed-phase (e.g., 4.6 x 150 mm, 5 µm)
 - Mobile Phase: A gradient of aqueous buffer (e.g., 0.1% phosphoric acid in water) and an organic solvent (e.g., acetonitrile). An example gradient could be 10% to 90% acetonitrile over 15 minutes.
 - Flow Rate: 1.0 mL/min

- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Data Analysis:
 - Identify and integrate the peak for **2-Carboxyphenylboronic acid** and any significant degradation products (e.g., benzoic acid from protodeboronation, salicylic acid from oxidation).
 - Plot the peak area or concentration of **2-Carboxyphenylboronic acid** against time for each temperature.
 - Determine the degradation rate and half-life by fitting the data to a suitable kinetic model (e.g., zero-order or first-order decay).

Protocol 2: Photostability Assessment (based on ICH Q1B)

Objective: To evaluate the photosensitivity of **2-Carboxyphenylboronic acid** in the solid state and in solution.

Materials:

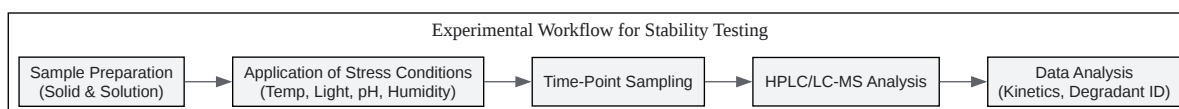
- **2-Carboxyphenylboronic acid**
- Suitable solvent (e.g., acetonitrile/water)
- Chemically inert, transparent containers (e.g., quartz vials)
- Aluminum foil
- Photostability chamber equipped with a light source conforming to ICH Q1B guidelines (Option 1 or 2).[\[12\]](#)

Procedure:

- Sample Preparation:
 - Solid: Place a thin layer of solid **2-Carboxyphenylboronic acid** in a transparent container.
 - Solution: Prepare a solution of known concentration and place it in a transparent container.
 - Dark Control: Prepare identical samples but wrap them in aluminum foil to exclude light.
- Exposure: Place the samples and dark controls in the photostability chamber. Expose them to a total illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.^[12]
- Analysis: After the exposure period, analyze the light-exposed samples and the dark controls using the HPLC method described in Protocol 1.
- Evaluation: Compare the chromatograms of the exposed samples to the dark controls. The appearance of new peaks or a decrease in the main peak area in the exposed sample, but not in the control, indicates photodegradation.

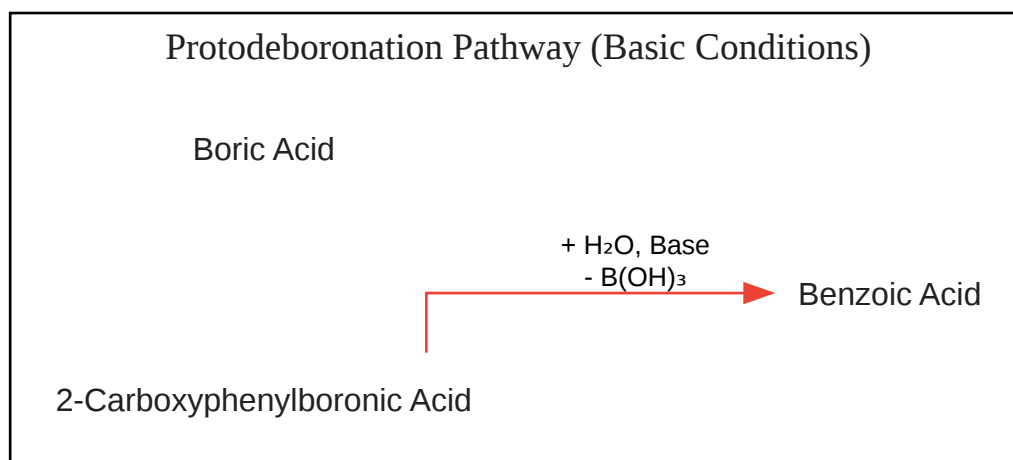
Visualizations

The following diagrams illustrate key degradation pathways and a general workflow for stability testing.



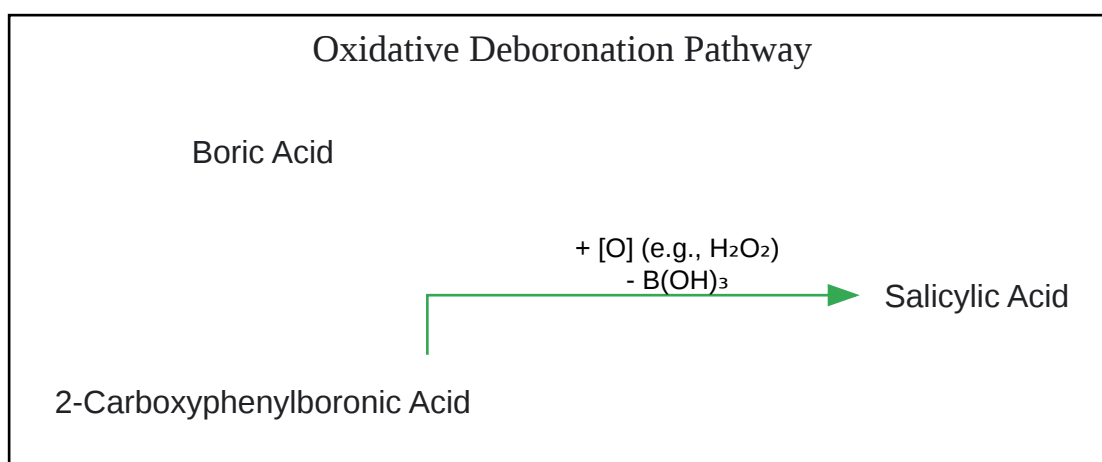
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Caption: A generalized workflow for assessing the stability of **2-Carboxyphenylboronic acid**.



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Caption: The protodeboronation degradation pathway of **2-Carboxyphenylboronic acid**.



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Caption: The oxidative deboronation pathway of **2-Carboxyphenylboronic acid**.

Conclusion

2-Carboxyphenylboronic acid is a relatively stable compound in its solid form, particularly when stored under recommended conditions. Its stability is enhanced by the ortho-carboxy group, which provides protection against oxidation. However, in solution, it is susceptible to degradation via protodeboronation (under basic conditions) and oxidation. For applications in

synthesis and drug development, it is crucial to store the compound in a cool, dry, and dark environment, preferably under an inert atmosphere for long-term storage. Researchers should be mindful of the potential for degradation in solution and are encouraged to perform stability studies under their specific experimental conditions to ensure the integrity of their results.

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References

- 1. CAS 149105-19-1: 2-Carboxyphenylboronic acid | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. arborpharmchem.com [arborpharmchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. benchchem.com [benchchem.com]
- 6. 2-Carboxyphenylboronic acid | CAS#:149105-19-1 | Chemsrce [chemsrc.com]
- 7. Boronic acid with high oxidative stability and utility in biological contexts - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pnas.org [pnas.org]
- 9. benchchem.com [benchchem.com]
- 10. Degradation pathways of a peptide boronic acid derivative, 2-Pyz-(CO)-Phe-Leu-B(OH) (2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Photostability Studies - Eurofins Scientific [eurofins.cz]
- 12. ema.europa.eu [ema.europa.eu]
- 13. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 14. chemicalbook.com [chemicalbook.com]
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